(2-Tert-butyl-3-pyridyl)methanol: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name:	*(2-Tert-butyl-3-pyridyl)methanol*
Cat. No.:	*B13906577*

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Executive Summary

(2-Tert-butyl-3-pyridyl)methanol (CAS: 2383997-68-8) is a specialized pyridine derivative utilized primarily as a pharmacophore building block in medicinal chemistry.[1] Distinguished by the bulky tert-butyl group at the 2-position adjacent to a hydroxymethyl handle at the 3-position, this molecule offers unique steric protection and lipophilic properties.

In drug design, the tert-butyl moiety serves as a "metabolic blocker," preventing oxidative metabolism at the susceptible 2-position of the pyridine ring while modulating the basicity of the nitrogen atom. This guide details its physicochemical properties, a robust synthesis route via radical alkylation (Minisci reaction), and its downstream utility in generating diverse chemical libraries.

Chemical Identity & Physicochemical Properties[1][3]

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Property	Detail
Chemical Name	(2-Tert-butyl-3-pyridyl)methanol
CAS Number	2383997-68-8
Synonyms	(2-(tert-butyl)pyridin-3-yl)methanol; 2-tert-butyl-3-hydroxymethylpyridine
Molecular Formula	$C_{10}H_{15}NO$
Molecular Weight	165.23 g/mol
Appearance	White to off-white solid (or low-melting crystalline solid)
Solubility	Soluble in MeOH, DMSO, CH_2Cl_2, EtOAc; Sparingly soluble in water
pKa (Calculated)	~5.8 (Pyridine N); ~15 (Alcohol OH)
LogP (Predicted)	~2.1 (Increased lipophilicity vs. unsubstituted analog)
SMILES	CC(C)(C)C1=N(C=CC=C1)CO
InChIKey	XYLHGTYMSLBUNV-UHFFFAOYSA-N

Synthesis & Manufacturing

The synthesis of **(2-tert-butyl-3-pyridyl)methanol** is non-trivial due to the difficulty of introducing a bulky tert-butyl group onto the electron-deficient pyridine ring. The most reliable laboratory-scale route involves a Minisci radical alkylation followed by a chemoselective reduction.

Reaction Pathway Visualization

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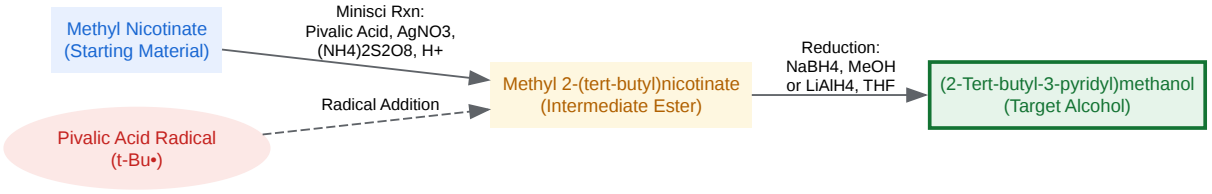

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Figure 1: Two-step synthetic pathway involving radical alkylation and ester reduction.

Detailed Experimental Protocols

Step 1: Minisci Alkylation (Synthesis of Methyl 2-tert-butylnicotinate)

Principle: The pyridine ring is protonated to increase electrophilicity. A tert-butyl radical, generated from pivalic acid via oxidative decarboxylation ($Ag^{+}/S_2O_8^{2-}$), attacks the electron-deficient ring.

- Reagents: Methyl nicotinate (1.0 eq), Pivalic acid (3.0 eq), Silver nitrate (0.2 eq), Ammonium persulfate (1.5 eq), 10% H_2SO_4 (aq).
- Protocol:
  - Dissolve methyl nicotinate in 10% aqueous H_2SO_4.
  - Add pivalic acid and $AgNO_3$.[2] Heat the mixture to 70°C.
  - Add a solution of ammonium persulfate dropwise over 30 minutes. Vigorous gas evolution (CO_2) will occur.
  - Stir at 70°C for 1 hour.
  - Workup: Cool to 0°C, basify with NH_4OH to pH 9, and extract with CH_2Cl_2 (3x).
  - Purification (Critical): The reaction produces a mixture of isomers (2-, 4-, and 6-substituted). Purify via silica gel flash chromatography (Hexane/EtOAc gradient) to isolate

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the 2-tert-butyl isomer (typically the major product due to electronic activation at C2, despite steric hindrance).

Step 2: Ester Reduction

Principle: Conversion of the ester to the primary alcohol using a hydride donor.

- Reagents: Methyl 2-tert-butylnicotinate (1.0 eq), Sodium Borohydride ($NaBH_4$, 4.0 eq), Methanol (dry).
- Protocol:
  - Dissolve the intermediate ester in anhydrous Methanol (0.2 M).
  - Cool to 0°C. Add $NaBH_4$ in portions (gas evolution).
  - Allow to warm to room temperature and stir for 4 hours (monitor by TLC).
  - Quench: Carefully add sat. NH_4Cl solution.
  - Isolation: Evaporate MeOH, extract aqueous residue with EtOAc. Dry over Na_2SO_4 and concentrate.
  - Result: **(2-Tert-butyl-3-pyridyl)methanol** is obtained as a white solid.[3]

Reactivity & Functionalization

The C3-hydroxymethyl group is a versatile handle.[4] The tert-butyl group at C2 exerts significant steric influence, shielding the pyridine nitrogen and the C3 position from bulky reagents, which must be accounted for in downstream derivatization.

Reactivity Logic Map

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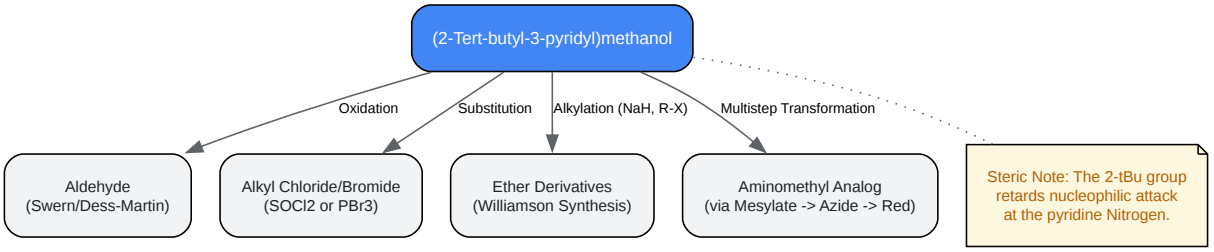

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Figure 2: Functionalization pathways. The steric bulk of the tert-butyl group stabilizes the molecule against N-oxidation but may slow down reactions at the adjacent alcohol.

Key Transformations

- Oxidation to Aldehyde: Use Dess-Martin Periodinane (DMP) or Swern conditions. Avoid harsh acidic oxidants (like Jones reagent) if the pyridine nitrogen protonation is undesirable during workup.
- Conversion to Leaving Group: Reaction with Thionyl Chloride ($SOCl_2$) yields the hydrochloride salt of the chloromethyl derivative. The free base is unstable and should be used immediately or stored as the salt.
- N-Oxidation: While pyridines are easily oxidized to N-oxides (using mCPBA), the tert-butyl group hinders this reaction, requiring longer reaction times or stronger oxidants compared to unsubstituted pyridine.

Applications in Drug Discovery

Metabolic Stability (The "Magic Methyl" Effect's Big Brother)

In medicinal chemistry, the 2-position of pyridine is a "soft spot" for metabolic oxidation by aldehyde oxidase (AO) and cytochrome P450 enzymes.

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- Mechanism: Replacing a hydrogen or methyl group with a tert-butyl group completely blocks this metabolic pathway due to extreme steric hindrance and the lack of alpha-protons.
- Result: Significantly increased half-life (

) and oral bioavailability of the drug candidate.

Pharmacophore Design

The **(2-tert-butyl-3-pyridyl)methanol** motif acts as a bioisostere for ortho-substituted benzyl alcohols. It is particularly useful in:

- TRP Channel Antagonists: Used in the synthesis of Transient Receptor Potential (TRP) modulators for pain and inflammation.
- Kinase Inhibitors: The pyridine nitrogen can accept a hydrogen bond in the ATP-binding pocket, while the tert-butyl group fills hydrophobic pockets (selectivity filter).

Safety & Handling (MSDS Summary)

- Hazard Classification: GHS07 (Warning).
- H-Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
- Storage: Store in a cool, dry place (2-8°C recommended). Keep container tightly closed.
- Handling: Use in a fume hood. Avoid dust formation. The intermediate (chloromethyl derivative) is a potential alkylating agent and should be treated with high caution.

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